

# Application Notes and Protocols for JR-AB2-011

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## Compound of Interest

Compound Name: JR-AB2-011

Cat. No.: B10825248

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## Introduction

**JR-AB2-011** is a selective inhibitor of the mechanistic target of rapamycin complex 2 (mTORC2).<sup>[1][2][3][4][5]</sup> It functions by specifically blocking the interaction between the regulatory subunit Rictor and mTOR, thereby inhibiting mTORC2 activity.<sup>[1][2][6][7]</sup> With an IC<sub>50</sub> value of 0.36  $\mu$ M, **JR-AB2-011** is a potent tool for studying mTORC2-mediated signaling pathways and has demonstrated anti-tumor properties in glioblastoma.<sup>[1][2][3][6]</sup> This document provides detailed protocols for the proper dissolution and storage of **JR-AB2-011** to ensure its stability and efficacy in research applications.

## Chemical Properties

Property	Value	Source
CAS Number	2411853-34-2	[1][2]
Molecular Formula	C17H14Cl2FN3OS	[2][5]
Molecular Weight	398.28 g/mol	[5][8]
Mechanism of Action	Selective mTORC2 inhibitor; blocks Rictor-mTOR association.[1][6]	[1][6]
IC50	0.36 $\mu$ M for mTORC2	[1][2][3]
Ki	0.19 $\mu$ M for Rictor-mTOR association	[1][2][5]

## Solubility

**JR-AB2-011** is soluble in dimethyl sulfoxide (DMSO) and ethanol, but insoluble in water.[8] For optimal results, it is highly recommended to use freshly opened, anhydrous DMSO, as the compound's solubility can be significantly impacted by moisture.[1][8]

Solvent	Solubility	Notes
DMSO	$\geq 62.5$ mg/mL (156.92 mM)	[1][5][9] Ultrasonic agitation is recommended to aid dissolution.[1][3][5]
Ethanol	3 mg/mL	[8]
Water	Insoluble	[8][9]
In vivo Formulation	A suggested formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline for a final concentration of 2 mg/mL. Sonication is recommended.	[3][4]

# Experimental Protocols

## Preparation of Stock Solutions

Materials:

- **JR-AB2-011** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored polypropylene or glass vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath

Protocol:

- **Acclimatization:** Before opening, allow the vial of **JR-AB2-011** powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation of atmospheric moisture, which can affect the compound's stability and solubility.
- **Solvent Addition:** Using a calibrated micropipette, add the required volume of anhydrous DMSO to the vial containing the **JR-AB2-011** powder to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO based on the mass of the compound).
- **Dissolution:**
  - Cap the vial tightly and vortex for 1-2 minutes to facilitate dissolution.
  - For complete dissolution, place the vial in an ultrasonic bath for 10-15 minutes.[\[1\]](#)[\[3\]](#)[\[5\]](#)  
Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes in sterile, amber-colored vials.[\[8\]](#)[\[9\]](#)

- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

## Storage of JR-AB2-011

Proper storage is critical to maintain the integrity of **JR-AB2-011**.

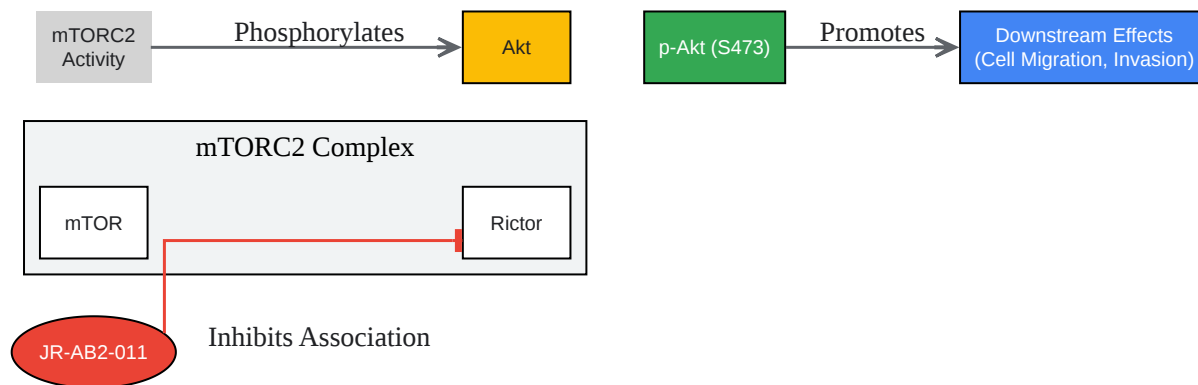
Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	3 years	[3][8] Store protected from light.[1][9]
4°C	[1][5][9]		
Stock Solution in DMSO	-80°C	6 months to 1 year	[1][3][8] Recommended for long-term storage.
-20°C	1 month	[1][8] Suitable for short-term storage.	

Important Considerations:

- Light Sensitivity: Protect both the solid compound and its solutions from light.[1][9]
- Hygroscopic Nature: **JR-AB2-011** is hygroscopic. Store in a desiccator and handle in a low-humidity environment whenever possible.
- Freeze-Thaw Cycles: Avoid multiple freeze-thaw cycles of the stock solution as this can lead to degradation.[8][9]

## Visualizations

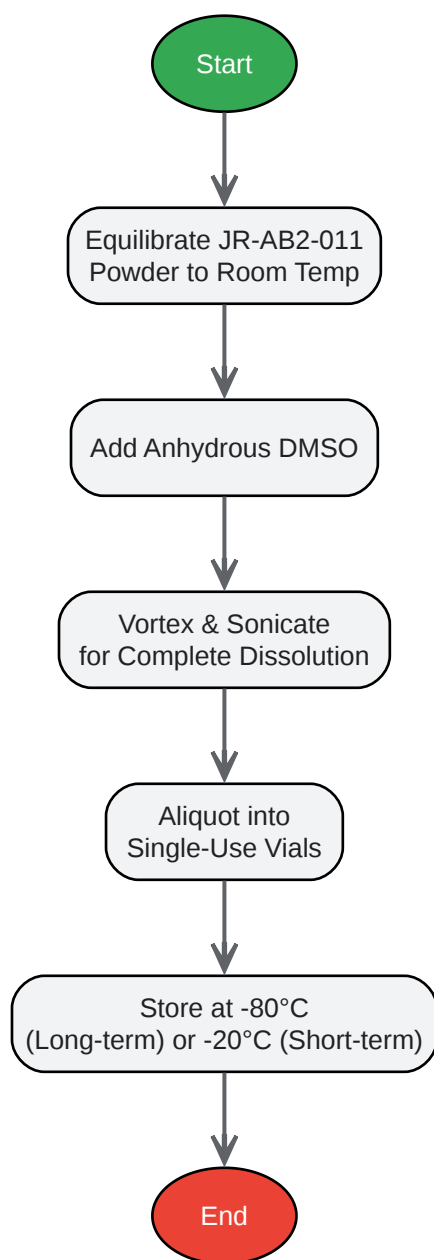
### Signaling Pathway of JR-AB2-011



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Caption: Mechanism of **JR-AB2-011** action on the mTORC2 signaling pathway.

## Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for the preparation and storage of **JR-AB2-011** stock solutions.

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